

# 4-Oxopentyl Acetate: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: 4-Oxopentyl acetate

CAS No.: 5185-97-7

Cat. No.: B1618999

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## Introduction

**4-Oxopentyl acetate**, a bifunctional organic molecule incorporating both a ketone and an ester moiety, is a compound of significant interest in synthetic organic chemistry. Its structural features make it a versatile building block for the synthesis of more complex molecules, particularly in the pharmaceutical and fine chemical industries. This guide provides an in-depth overview of the essential physicochemical properties, synthesis, characterization, and applications of **4-oxopentyl acetate**, tailored for researchers, scientists, and professionals in drug development. The CAS number for **4-oxopentyl acetate** is 5185-97-7.

## Physicochemical Properties

Understanding the physical constants of a compound is paramount for its effective use in experimental design, including reaction setup, purification, and storage. The key physicochemical properties of **4-oxopentyl acetate** are summarized in the table below. The lack of a reported melting point in conjunction with the low melting point of structurally similar esters, such as isopentyl acetate (-78 °C), strongly suggests that **4-oxopentyl acetate** exists as a liquid under standard laboratory conditions.

Property	Value	Source(s)
CAS Number	5185-97-7	LookChem
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>	LookChem
Molecular Weight	144.17 g/mol	LookChem
Boiling Point	213.9 °C at 760 mmHg	
Density	0.996 g/cm <sup>3</sup>	
Flash Point	85.4 °C	
Solubility	Insoluble in water; Slightly soluble in chloroform and ethyl acetate.	United States Biological[1]

## Synthesis of 4-Oxopentyl Acetate

The most direct and industrially relevant synthesis of **4-oxopentyl acetate** is the esterification of levulinic acid (4-oxopentanoic acid). Levulinic acid is a readily available platform chemical derived from the degradation of cellulose.[2] The esterification reaction is typically catalyzed by an acid. While various alcohols can be used, for the synthesis of the acetate ester, acetic acid is the reagent of choice, often in the presence of a strong acid catalyst or by using acetic anhydride.

## Experimental Protocol: Acid-Catalyzed Esterification of Levulinic Acid

This protocol describes a general procedure for the synthesis of **4-oxopentyl acetate**. The choice of catalyst and reaction conditions can be optimized for yield and purity.[3][4]

Materials:

- Levulinic acid (1.0 eq)
- Acetic anhydride (1.5 eq)

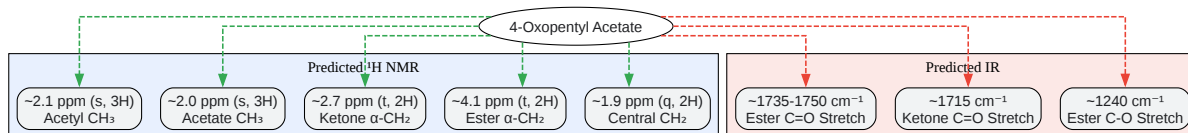
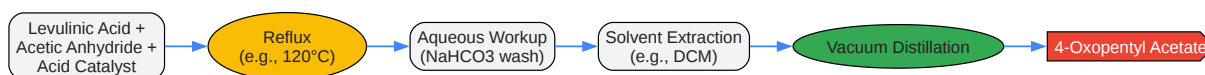
- Concentrated sulfuric acid (catalytic amount, e.g., 0.05 eq) or a solid acid catalyst like nanosized TiO<sub>2</sub>.<sup>[3]</sup>
- Toluene (as solvent and for azeotropic removal of water if using acetic acid instead of anhydride)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Dichloromethane or diethyl ether for extraction

#### Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add levulinic acid and toluene.
- Add acetic anhydride and the acid catalyst to the flask.
- Heat the reaction mixture to reflux (approximately 110-120 °C) and monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).<sup>[3]</sup>
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Carefully quench the reaction by slowly adding saturated sodium bicarbonate solution to neutralize the acid catalyst and any unreacted acetic anhydride.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane or diethyl ether (3 x 50 mL).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by vacuum distillation to yield pure **4-oxopentyl acetate**.

#### Causality Behind Experimental Choices:

- Acetic Anhydride: Using acetic anhydride instead of acetic acid can drive the reaction to completion as it reacts with the water produced, preventing the reverse hydrolysis reaction.
- Azeotropic Removal of Water: If using acetic acid, a Dean-Stark apparatus can be employed with a solvent like toluene to azeotropically remove the water formed during the esterification, thus shifting the equilibrium towards the product.
- Catalyst: A strong acid catalyst protonates the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the alcohol. Solid acid catalysts are advantageous as they can be easily filtered and potentially reused.[3][5]



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Caption: Predicted spectroscopic features of **4-oxopentyl acetate**.

## Applications in Drug Development and Organic Synthesis

The primary and most well-documented application of a derivative of **4-oxopentyl acetate** is in the synthesis of Vitamin B1 (Thiamine). [6] Specifically, 3-chloro-**4-oxopentyl acetate** is a crucial intermediate in the industrial production of thiamine. [7][8] This highlights the importance of the **4-oxopentyl acetate** scaffold in constructing complex, biologically active molecules.

## Role in Vitamin B1 (Thiamine) Synthesis

Vitamin B1 is an essential nutrient that plays a vital role in carbohydrate metabolism. [1]The synthesis of thiamine involves the condensation of a pyrimidine moiety with a thiazole ring. 3-Chloro-**4-oxopentyl acetate** serves as a key precursor for the formation of the thiazole portion of the thiamine molecule. [6]The synthesis often proceeds through a continuous flow process, which offers advantages in terms of safety, efficiency, and scalability compared to traditional batch methods. [8] Beyond its role in Vitamin B1 synthesis, the bifunctional nature of **4-oxopentyl acetate** makes it a valuable starting material for a variety of other chemical transformations. The ketone can undergo reactions such as reduction, reductive amination, and aldol condensation, while the ester can be hydrolyzed, transesterified, or reduced. This dual reactivity allows for the creation of a diverse range of derivatives with potential applications in medicinal chemistry and materials science. For instance, related keto-esters are used in the synthesis of heterocyclic compounds, which are prevalent in many drug molecules.

## Conclusion

**4-Oxopentyl acetate** is a valuable and versatile chemical intermediate with a significant role in the synthesis of essential compounds like Vitamin B1. Its straightforward synthesis from biomass-derived levulinic acid adds to its appeal from a green chemistry perspective. This guide has provided a comprehensive overview of its physical properties, a reliable synthesis protocol, predicted spectroscopic data for its characterization, and its key applications. For researchers in drug discovery and organic synthesis, a thorough understanding of **4-oxopentyl acetate**'s chemistry opens up possibilities for the development of novel synthetic routes to a wide array of target molecules.

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